

Perfluoroethylcyclohexane CAS number and identifiers.

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Perfluoroethylcyclohexane*

CAS No.: *335-21-7*

Cat. No.: *B1207442*

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Technical Monograph: **Perfluoroethylcyclohexane** (PFECH) Functional Class: Perfluorocarbon (PFC) / Oxygen Therapeutic / 19F-MRI Contrast Agent[1][2]

Executive Summary

This guide serves as a technical deep-dive into **Perfluoroethylcyclohexane** (PFECH), a cyclic perfluorocarbon distinguished by its high density, biological inertness, and exceptional gas solubility.[1][2] Unlike linear perfluorocarbons, PFECH's cyclic structure imparts specific thermal stability and volatility profiles ideal for Liquid Ventilation (LV) and Organ Preservation protocols. [1][2]

As a Senior Application Scientist, I emphasize that PFECH is not merely a "solvent"; it is a functional "gas transport matrix." Its utility relies on the Fluorous Effect—the formation of a third phase distinct from aqueous and organic phases—allowing for unique separation and transport mechanics.[2]

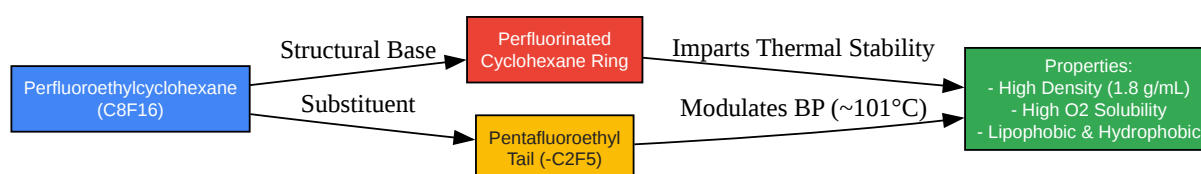
Part 1: Chemical Identity & Molecular Architecture[1]

The precise identification of PFECH is critical due to the prevalence of structural isomers in fluorocarbon chemistry.

Identifier	Value / Descriptor	Significance
CAS Number	335-21-7	Primary identifier for the neutral liquid C ₈ F ₁₆ . ^[1]
IUPAC Name	1,1,2,2,3,3,4,4,5,5-decafluoro-6-(pentafluoroethyl)cyclohexane	Defines the specific cyclic structure. ^{[1][2]}
Molecular Formula	C ₈ F ₁₆	Fully fluorinated (Perfluorinated). ^{[1][2]}
Molecular Weight	~400.06 g/mol	High MW contributes to high density. ^{[1][2]}
SMILES	FC(F)(F)C(F)(F)C1(F)C(F)(F)C(F)(F)C(F)(F)C1(F)F	Machine-readable structure for cheminformatics. ^{[1][2]}
Synonyms	Perfluoro-ethylcyclohexane; F-ethylcyclohexane; APF-101. ^[1]	"APF" codes often denote specific commercial grades. ^{[1][2]}

Structural Visualization

The following diagram illustrates the core molecular architecture and its relationship to functional properties.



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Figure 1: Structural decomposition of PFECH showing how the cyclic core and ethyl tail contribute to its physicochemical profile.[1][2]

Part 2: Physicochemical Mechanics (The "Why")

To use PFECH effectively, one must understand the Fluorous Effect.[2] The C-F bond is the strongest single bond in organic chemistry, yet the intermolecular Van der Waals forces between PFC molecules are extremely weak.[2]

The "Molecular Cavity" Mechanism: Because PFECH molecules do not attract each other strongly, they leave "gaps" or cavities in the liquid structure.[2] Gas molecules (O₂, CO₂) occupy these cavities not by chemical binding (like Hemoglobin) but by physical dissolution governed strictly by Henry's Law.[1][2]

Key Physical Data:

Property	Value (Approx)	Operational Implication
Boiling Point	101°C	Ideal for organ preservation (low evaporation compared to Perfluorohexane).[1][2]
Density	1.83 g/mL	Critical: PFECH will sink to the bottom of any aqueous mixture.[1][2]
Surface Tension	~15 dyn/cm	Extremely low; allows PFECH to penetrate collapsed alveoli in lungs.[1][2]
O ₂ Solubility	~40-50 vol%	Linearly dependent on partial pressure (pO ₂).[1][2]
Water Solubility	< 1 ppm	Immiscible.[1][2] Forms a distinct "Fluorous Phase."[1][2]

Part 3: Biomedical Applications & Workflows

The Two-Layer Method (TLM) for Pancreas Preservation

PFECH is the gold standard for the Two-Layer Method used in islet cell transplantation.[1][2]
The pancreas floats at the interface between the oxygenated PFECH (bottom) and the preservation solution (top).[1][2]

Mechanism: PFECH acts as an oxygen reservoir.[1][2][3] Because O₂ is highly soluble in PFECH, it diffuses from the PFECH layer into the pancreas tissue more efficiently than from aqueous media alone.[2]

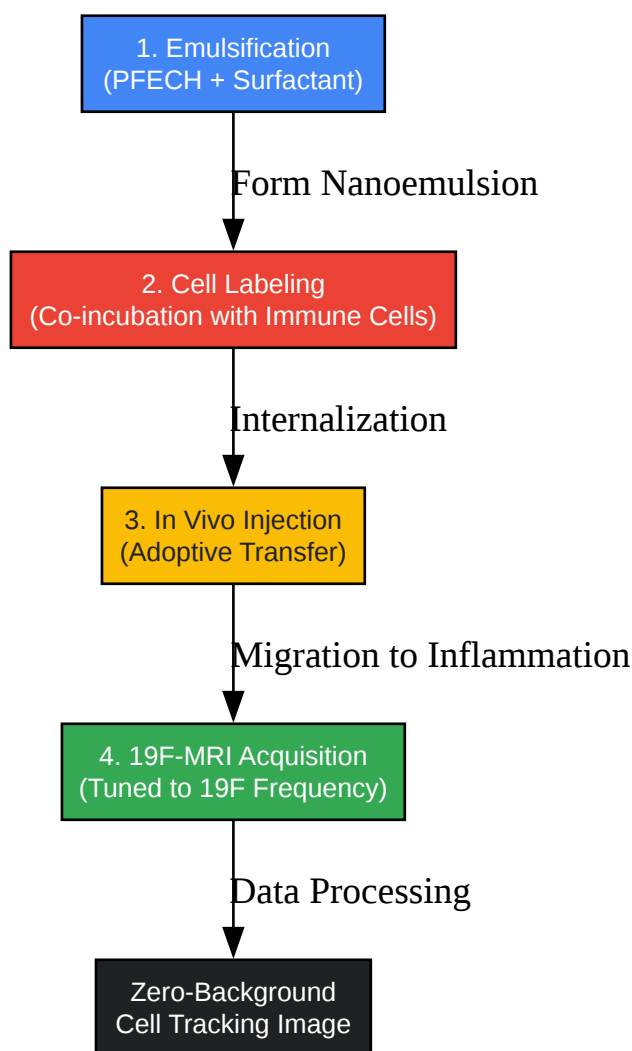
Liquid Ventilation (Partial - PLV)

In Acute Respiratory Distress Syndrome (ARDS), PFECH can be instilled into the lungs.[1][2][3]
Its high density opens collapsed alveoli (recruitment), while its high O₂ solubility facilitates gas exchange.[1][2]

19F-MRI Contrast Imaging

Fluorine-19 has a spin of 1/2 and 100% natural abundance.[1] Since biological tissues contain almost no background fluorine, PFECH provides a "hot spot" signal with zero background noise, making it perfect for tracking labeled cells or imaging inflammation.[1][2]

Experimental Workflow: 19F-MRI Cell Tracking



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Figure 2: Workflow for using PFECH as a tracer in ¹⁹F-MRI studies. The lack of endogenous fluorine ensures high signal-to-noise ratio.[1]

Part 4: Handling & Purification Protocol

The "Invisible Phase" Hazard: Because PFECH is clear, colorless, and odorless, it is easily mistaken for water.[1][2] However, its density (1.8 g/mL) is the tell-tale sign.[1][2]

Protocol: Recovering PFECH from Biological Samples Goal: Recycle PFECH after organ preservation (PFECH is expensive).[1][2]

- Phase Separation: Allow the mixture to settle in a separating funnel for 30 minutes. PFECHE will form the bottom layer (heavier than water/blood).[1][2]
- Extraction: Drain the bottom fluorocarbon layer.[1][2] Stop immediately when the interface reaches the stopcock.[2]
- Washing: Wash the recovered PFECHE with 0.1N NaOH (to remove proteins/lipids), followed by distilled water.
- Drying: Pass the PFECHE through a column of anhydrous Sodium Sulfate (Na_2SO_4) to remove trace water.[1][2]
- Distillation (Optional): For high-purity reuse (e.g., MRI), distill at 101°C.

Pro-Tip: PFECHE does not dissolve standard laboratory grease.[1][2] Use fluorinated grease (e.g., Krytox) for ground glass joints, or use Teflon sleeves.[1][2]

Part 5: Safety & Toxicology

- Inertness: PFECHE is chemically stable and biologically inert.[1][2][4] It is not metabolized by the liver.[1][2]
- Excretion: It is eliminated primarily via exhalation from the lungs.[2]
- Vapor Pressure: While lower than Perfluorooctane, PFECHE still has measurable vapor pressure.[1][2] Ensure adequate ventilation to prevent displacement of air in confined spaces (asphyxiation hazard).[1][2]
- Sterilization: PFECHE cannot be autoclaved (pressure changes may rupture containers).[1][2] Sterilize via 0.22 μm filtration (using PES or PTFE membranes compatible with fluorocarbons).[1][2]

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- To cite this document: BenchChem. [Perfluoroethylcyclohexane CAS number and identifiers.]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1207442/docs#perfluoroethylcyclohexane-cas-number-and-identifiers\]](https://www.benchchem.com/product/b1207442/docs#perfluoroethylcyclohexane-cas-number-and-identifiers)

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